

# Personal protective equipment for handling Diphenylsilanediol

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Diphenylsilanediol	
Cat. No.:	B146891	Get Quote

# Essential Safety and Handling Guide for Diphenylsilanediol

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Diphenylsilanediol**. Adherence to these protocols is essential for ensuring personal safety and minimizing environmental impact.

Chemical Overview: **Diphenylsilanediol** is a flammable solid, appearing as a white powder, that can cause skin, eye, and respiratory irritation.[1][2] It may also lead to central nervous system depression if ingested or inhaled in large amounts.[1] The toxicological properties have not been fully investigated, warranting cautious handling at all times.[1]

#### **Physical and Chemical Properties**

The following table summarizes the key physical and chemical properties of **Diphenylsilanediol**.



Property	Value	Reference
CAS Number	947-42-2	[2]
Molecular Formula	C12H12O2Si	[1]
Molecular Weight	216.31 g/mol	[1][3]
Appearance	White powder	[1][4]
Melting Point	144-147 °C	[1][4]
Flash Point	53 - 54 °C (closed cup)	[1][4]
Stability	Stable under normal temperatures and pressures.	[1]
Hazards	Flammable solid, Skin/Eye Irritant	[2]

# **Personal Protective Equipment (PPE)**

Appropriate PPE is mandatory to prevent exposure. The following table outlines the required equipment for handling **Diphenylsilanediol**.



Protection Type	Recommended Equipment	Justification & Citations
Eye and Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles conforming to OSHA's 29 CFR 1910.133 or European Standard EN166.[1][4][5] A face shield may be required where there is a significant splash hazard.[6][7][8]	Prevents eye irritation, chemical conjunctivitis, and potential corneal damage from dust or splashes.[1]
Skin Protection	- Gloves: Neoprene or nitrile rubber gloves must be worn.[9] [10][11] Inspect gloves before use and use proper removal techniques.[4] - Clothing: Wear appropriate protective clothing, such as a lab coat, to prevent skin exposure.[1][5]	Protects against skin irritation and dermatitis.[1]
Respiratory Protection	A NIOSH-approved respirator is required if engineering controls do not maintain airborne concentrations below exposure limits or when dust is generated.[6] A respiratory protection program meeting OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements should be followed.[1][5]	The toxicological properties of inhalation have not been fully investigated, and aspiration may lead to pulmonary edema. [1] Protects against irritation to the respiratory tract.[9]

## **Operational and Disposal Plans**

A systematic approach to handling, storage, and disposal is critical for safety.

## **Engineering Controls and Handling Protocols**



- Ventilation: Use with adequate general or local explosion-proof ventilation to keep airborne dust levels to a minimum.[1][5]
- Safety Equipment: Facilities must be equipped with an eyewash station and a safety shower in the immediate vicinity of any potential exposure.[1][2][5][9]
- Handling Practices:
  - Wash hands thoroughly after handling.[1]
  - Avoid contact with eyes, skin, and clothing.[1][5]
  - Prevent the formation of dust and aerosols.[4][12]
  - Keep away from heat, sparks, and open flames.[1][4][5]
  - Use spark-proof tools and explosion-proof equipment.[1][5][12]
  - Ground and bond containers when transferring material to prevent static discharge.[1][4]
     [5]

#### Storage Plan

- Store in a cool, dry, well-ventilated area away from incompatible substances like oxidizing agents, acids, and alcohols.[1][5][9]
- Keep containers tightly closed to protect from moisture.[4][9][13]
- Store in a designated "Flammables-area".[1][5]

#### **Spill and Emergency Procedures**

- Spill Response:
  - Remove all sources of ignition immediately.[1][5][12]
  - Evacuate personnel to a safe area.[4]
  - Ensure adequate ventilation.[4]



- Wear full personal protective equipment as described in the PPE section.[4][9]
- Use a spark-proof tool to vacuum or sweep up the material.[1][5] Avoid generating dust.[1]
   [5]
- Place the spilled material into a suitable, labeled container for disposal.[1][4][5]
- Prevent runoff into storm sewers and waterways.[1]
- First Aid Measures:
  - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes,
     occasionally lifting the upper and lower eyelids. Get medical attention.[1]
  - Skin Contact: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid if irritation develops or persists.[1]
  - Inhalation: Remove from exposure and move to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical aid.[1][12]
  - Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water. Get immediate medical aid.[1]

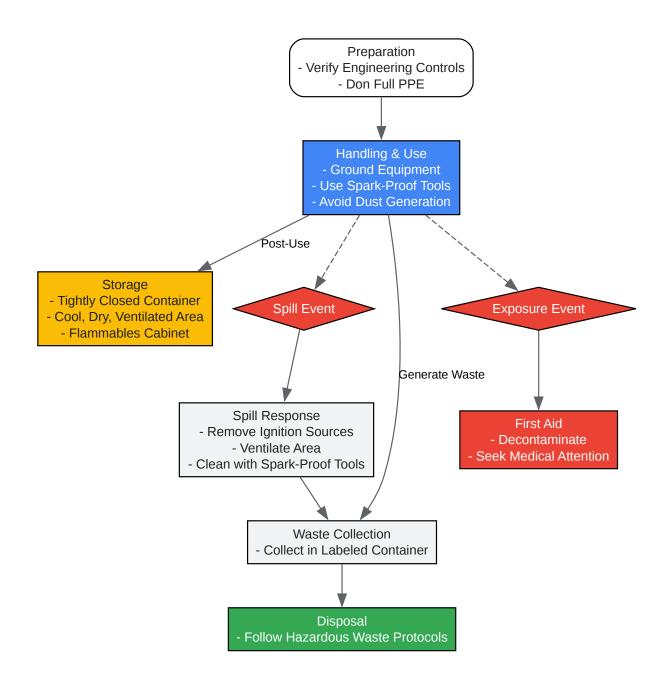
### **Disposal Plan**

- Chemical waste generators must determine if a discarded chemical is classified as hazardous waste according to US EPA guidelines in 40 CFR Parts 261.3.[1]
- Disposal must be in accordance with all applicable federal, state, and local environmental regulations.[12]
- The material may be incinerated in a suitable facility.[9]
- Empty containers retain product residue and can be dangerous; do not pressurize, cut, weld, or expose them to heat or ignition sources.[1][5] Dispose of contaminated packaging in the same manner as the product.[10]

#### **Workflow Visualization**



The following diagram illustrates the logical workflow for the safe handling of **Diphenylsilanediol**.



Click to download full resolution via product page

Caption: Safe handling workflow for **Diphenylsilanediol**.



#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

#### References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. fishersci.com [fishersci.com]
- 3. Diphenylsilanediol | C12H12O2Si | CID 13693 PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Diphenylsilanediol Safety Data Sheet [chemicalbook.com]
- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 6. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 7. americanchemistry.com [americanchemistry.com]
- 8. solutions.covestro.com [solutions.covestro.com]
- 9. gelest.com [gelest.com]
- 10. WERCS Studio Application Error [assets.thermofisher.com]
- 11. gelest.com [gelest.com]
- 12. cfmats.com [cfmats.com]
- 13. tcichemicals.com [tcichemicals.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Diphenylsilanediol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146891#personal-protective-equipment-for-handling-diphenylsilanediol]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.





**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com